

A Technical Guide to the Commercial Sourcing and Purity of 2-Bromobenzoic Acid

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Compound of Interest

Compound Name: 2-Bromobenzoic acid

Cat. No.: B048017

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromobenzoic acid (CAS No. 88-65-3) is a pivotal intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.^[1] Its utility as a building block for complex molecules, including anti-inflammatory agents, analgesics, and nitrogen heterocycles, makes the purity and reliable sourcing of this compound a critical concern for research and development.^{[1][2]} This guide provides an in-depth analysis of the commercial landscape for **2-Bromobenzoic acid**, common purity grades, analytical methods for its assessment, and protocols for purification.

Commercial Landscape: Sourcing 2-Bromobenzoic Acid

A multitude of chemical suppliers offer **2-Bromobenzoic acid**, ranging from large, multinational corporations to smaller, specialized chemical providers. The choice of supplier often depends on the required quantity, purity grade, and the scale of the research or manufacturing operation.

Major Suppliers and Available Purity Grades:

The purity of commercially available **2-Bromobenzoic acid** typically ranges from 97% to certified grades exceeding 99%. It is crucial to request a Certificate of Analysis (CoA) to verify

the purity and identify any potential impurities.[\[3\]](#)

Supplier	Available Purity Grades	Notes
Thermo Fisher Scientific	98%	Offered under the Thermo Scientific Chemicals brand. [4]
TCI America	>98.0% (by GC)	Available in various quantities for research and development. [5]
Otto Chemie Pvt. Ltd.	98% (for synthesis)	A supplier catering to synthesis and research applications. [6]
CDH Fine Chemical	98% (for synthesis)	Provides this compound for synthesis purposes. [7]
GTI Laboratory Supplies	99.8% (Certified® for synthesis)	Offers a high-purity grade suitable for sensitive applications. [2]
Loba Chemie	Purity by HPLC, Assay (NaOH titration) ≥ 98%	Specifies purity assessment by both titration and chromatography. [8]
Various Suppliers on IndiaMART	Typically 97% and higher	A platform to connect with various manufacturers and distributors. [9]
Various Suppliers on ChemicalBook	≥98% to 99.0%	A directory listing multiple suppliers with varying purity grades. [10]

The Critical Role of Purity in Research and Development

The purity of **2-Bromobenzoic acid** is paramount as impurities can lead to unpredictable reaction outcomes, the formation of unwanted byproducts, and complications in downstream applications, particularly in pharmaceutical synthesis where patient safety is a primary concern.

Common Impurities and Their Origins:

Impurities in commercially available **2-Bromobenzoic acid** often stem from the synthetic route used for its manufacture. A common laboratory-scale synthesis involves the Sandmeyer reaction of anthranilic acid.^[11] Potential impurities can include:

- Isomeric Bromobenzoic Acids (3- and 4-Bromobenzoic acid): These can arise from non-selective bromination of benzoic acid or from impurities in the starting materials.
- Unreacted Starting Materials: Such as anthranilic acid in the Sandmeyer route.
- Byproducts of the Diazotization Reaction: Including phenols and other related compounds.
- Inorganic Salts: Remnants from the workup and purification steps.

The presence of these impurities can interfere with subsequent reactions and complicate the purification of the final product.

Analytical Methods for Purity Assessment

A robust analytical methodology is essential for verifying the purity of **2-Bromobenzoic acid** and identifying any contaminants. High-Performance Liquid Chromatography (HPLC) is a widely used and effective technique for this purpose.

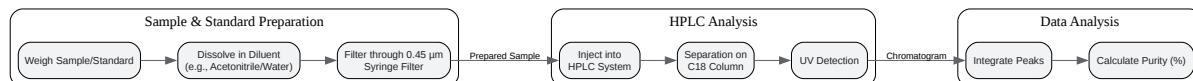
High-Performance Liquid Chromatography (HPLC):

Reversed-phase HPLC (RP-HPLC) is a suitable method for the analysis of **2-Bromobenzoic acid** and its potential impurities.^[12] A C18 column is a common choice for the separation of aromatic carboxylic acids.^[13]

Illustrative HPLC Method Parameters:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size [13]
Mobile Phase A	0.1% Formic Acid in Water [13]
Mobile Phase B	0.1% Formic Acid in Acetonitrile [13]
Gradient Program	A gradient elution is employed to ensure separation of the main component from both polar and non-polar impurities. [13]
Detection	UV at 255 nm [13]
Column Temperature	Ambient
Injection Volume	10 µL

Analytical Workflow Diagram:



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Caption: Workflow for HPLC Purity Analysis.

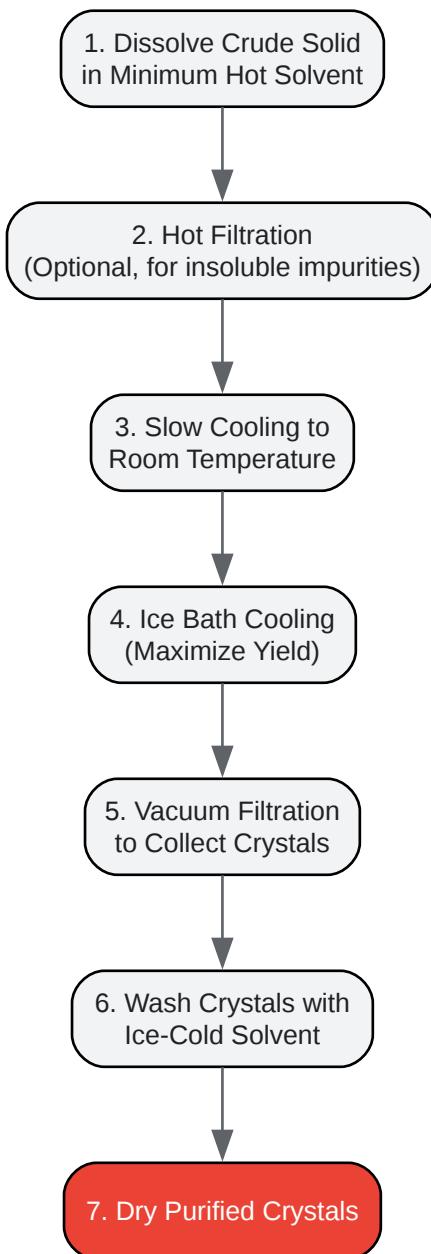
Purification of 2-Bromobenzoic Acid by Recrystallization

For applications demanding higher purity than what is commercially available, recrystallization is an effective purification technique. This method leverages the difference in solubility of the compound and its impurities in a given solvent at different temperatures. Water is a suitable solvent for the recrystallization of **2-Bromobenzoic acid**.[\[11\]](#)

Step-by-Step Recrystallization Protocol:

- Solvent Selection: Water is a good solvent for recrystallizing **2-Bromobenzoic acid** as the acid is much more soluble in hot water than in cold water.[14]
- Dissolution:
 - Place the crude **2-Bromobenzoic acid** in an Erlenmeyer flask.
 - Add a minimal amount of near-boiling water while stirring and heating until the solid is completely dissolved.[14][15] Avoid using an excessive amount of solvent to ensure good recovery.[16]
- Hot Filtration (if necessary): If there are insoluble impurities, perform a hot gravity filtration to remove them.
- Cooling and Crystallization:
 - Allow the hot, saturated solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.[15]
 - Once the solution has reached room temperature, place it in an ice bath to maximize crystal formation.[14]
 - If crystals do not form, scratching the inside of the flask with a glass rod or adding a seed crystal can induce crystallization.[14][16]
- Collection of Crystals:
 - Collect the crystals by vacuum filtration using a Hirsch or Büchner funnel.[14]
- Washing: Wash the collected crystals with a small amount of ice-cold water to remove any remaining soluble impurities.[14]
- Drying: Dry the purified crystals, for example, by continuing to draw air through the funnel. [14] The melting point of pure **2-Bromobenzoic acid** is typically in the range of 147-150°C. [9][11]

Recrystallization Workflow Diagram:



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Caption: General Recrystallization Workflow.

Conclusion

The selection of **2-Bromobenzoic acid** for research and drug development necessitates a thorough understanding of the commercial sources and a critical evaluation of its purity. While a range of purity grades is commercially available, for highly sensitive applications, an additional purification step such as recrystallization may be required. Employing robust analytical

techniques like HPLC is essential for quality control and to ensure the integrity of experimental outcomes.

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